

"Head-to-head comparison of 4-O-Demethylisokadsurenin D and kadsurenin D"

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Compound of Interest

Compound Name: 4-O-Demethylisokadsurenin D

Cat. No.: B15594156

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Head-to-Head Comparison: 4-O-Demethylisokadsurenin D and Kadsurenin D

A comprehensive comparison of the biological activities and mechanisms of action of **4-O-Demethylisokadsurenin D** and kadsurenin D is currently not feasible due to the limited availability of scientific literature on these specific compounds.

Extensive searches for direct comparative studies, as well as individual research papers detailing the biological effects of **4-O-Demethylisokadsurenin D** and kadsurenin D, did not yield sufficient quantitative data to construct a meaningful head-to-head comparison as requested. The available information on **4-O-Demethylisokadsurenin D** is particularly scarce, with its existence primarily noted by its Chemical Abstracts Service (CAS) registry number (89104-59-6)[1]. This indicates a significant gap in the current body of scientific research regarding its biological properties.

While the broader family of kadsurenin compounds, such as kadsurenin F, has been investigated for potential anti-inflammatory properties, this information cannot be directly extrapolated to kadsurenin D without specific experimental evidence.

Consequently, the creation of a detailed comparison guide with quantitative data tables, experimental protocols, and signaling pathway diagrams is not possible at this time. Further primary research is required to elucidate the bioactivities and mechanisms of action of both **4-**

O-Demethylisokadsurenin D and kadsurenin D before a comprehensive comparative analysis can be performed.

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References

- 1. 4-O-DeMethylisokadsurenin D | 89104-59-6 [chemicalbook.com]
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